

Navigating Time: A Guide to Longitudinal Studies Using ANTAQ's Statistical Yearbook

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The Statistical Yearbook of the National Agency for Waterway Transportation (**ANTAQ**), known as the "Estatístico Aquaviário," offers a rich and granular dataset for conducting powerful longitudinal studies on the Brazilian maritime sector.^{[1][2]} Spanning from 2010 to the present and updated monthly, this publicly available data provides a unique opportunity to analyze trends, assess the impact of interventions, and model future trajectories in a critical component of global trade and supply chains.^[1]

These application notes provide a detailed protocol for researchers, scientists, and drug development professionals to leverage **ANTAQ**'s data for longitudinal analysis. The focus is on practical steps for data acquisition, preparation, and analysis, including a specific use case for the pharmaceutical industry.

Understanding the ANTAQ Statistical Data

The "Estatístico Aquaviário" is not a static yearbook but a dynamic online panel with downloadable historical datasets.^[1] The data is compiled from information submitted by ports and shipping companies and covers a wide range of activities within Brazilian ports and waterways.

Key Data Categories for Longitudinal Analysis

The **ANTAQ** dataset is broadly categorized, allowing for multifaceted longitudinal research. Key data tables available for download typically include:

Data Category	Description	Potential Longitudinal Research Areas
Port Movement	Detailed records of cargo moved through each Brazilian port, including public ports and private terminals.	- Evolution of cargo throughput by port and region.- Impact of economic policies on port activity.- Seasonal and cyclical trends in cargo movement.
Cargo Profiles	Classification of cargo by type (e.g., solid bulk, liquid bulk, containerized, general cargo) and specific commodity.	- Shifts in the composition of Brazil's imports and exports.- Growth or decline of specific commodity trades over time.- Analysis of supply chain dynamics for key products.
Navigation Data	Information on different types of navigation, including long-haul (international), cabotage (domestic coastal shipping), and inland waterways.	- Changes in shipping routes and trade lanes.- Growth of domestic maritime transport (cabotage).- Utilization and development of inland river transport.
Ship Docking & Operational Times	Data on vessel calls, time in port, and operational efficiency metrics.	- Trends in port efficiency and vessel turnaround times.- Impact of infrastructure investments on port operations.- Analysis of port congestion over time.

Data Granularity and Relevance for Drug Development Professionals

For professionals in drug development and pharmaceuticals, the **ANTAQ** data offers a macro-level view of the supply chain for raw materials and finished products. While the public data

may not detail specific pharmaceutical products, it often classifies cargo into broader categories such as "Chemical Products" or within containerized cargo data.^[3] This allows for longitudinal analysis of:

- **Import/Export Trends of Chemical Precursors:** Tracking the volume and origin/destination of chemical products, which can include precursors for pharmaceuticals.
- **Supply Chain Resilience:** Analyzing the flow of containerized goods through key ports to understand potential bottlenecks and vulnerabilities in the pharmaceutical supply chain.
- **Logistics Costs and Efficiency:** Examining trends in port operational times for container ships, which can be a proxy for the efficiency of the logistics chain for high-value goods like pharmaceuticals.

Experimental Protocols for Longitudinal Studies with ANTAQ Data

A longitudinal study using **ANTAQ**'s data follows a structured process from data acquisition to analysis and interpretation.

Phase 1: Data Acquisition and Preparation

Protocol 1: Acquiring and Structuring Historical Data

- **Navigate to the **ANTAQ** Data Portal:** Access the official **ANTAQ** website and locate the "Estatístico Aquaviário" or the open data portal. The historical data is available for download, typically in compressed file formats (e.g., .zip) containing CSV or similar plain text files.^[1]
- **Download Historical Datasets:** Select the desired time period and data modules (e.g., port movement, navigation). It is recommended to download the complete historical series to ensure consistency.
- **Data Extraction and Merging:** Unzip the downloaded files. Each year's or month's data may be in a separate file. The first step is to merge these individual files into a single master dataset for each data module.

- Understand the Data Structure: Locate the data layout or schema documentation. **ANTAQ** provides XSD (XML Schema Definition) files that describe the structure and data types of the variables.^[4] These can be used as a data dictionary to understand the meaning of each column in the dataset.
- Data Cleaning and Formatting:
 - Standardize column names across all merged files.
 - Ensure consistent data formats, particularly for dates (e.g., YYYY-MM-DD).
 - Address missing values (e.g., through imputation or removal, depending on the extent and nature of the missing data).
 - Recode categorical variables as needed for analysis.

Phase 2: Exploratory Data Analysis and Hypothesis Formulation

Protocol 2: Time Series Exploration

- Aggregate Data by Time Unit: For longitudinal analysis, aggregate the data by a consistent time unit (e.g., monthly, quarterly, or annually).
- Visualize Time Series Data: Plot key variables over time to identify trends, seasonality, and structural breaks. For example, plot the total cargo moved per month for a specific port or the total volume of "chemical products" imported annually.
- Formulate Hypotheses: Based on the exploratory analysis and existing literature, formulate specific hypotheses for your longitudinal study. For instance:
 - Hypothesis 1: The implementation of a new port infrastructure investment at Port X in year Y led to a significant increase in container throughput in the subsequent years.
 - Hypothesis 2 (for Drug Development): There has been a significant shift in the primary ports of entry for chemical products relevant to the pharmaceutical industry over the past decade.

Phase 3: Statistical Analysis

The choice of statistical method will depend on the research question and the nature of the data.

Protocol 3: Interrupted Time Series Analysis (ITSA)

This quasi-experimental design is ideal for evaluating the impact of a specific event or policy intervention.

- **Define Pre- and Post-Intervention Periods:** Clearly define the time periods before and after the event of interest (e.g., a policy change, infrastructure project).
- **Segmented Regression Model:** Fit a segmented regression model to the time series data. This model allows for a change in the level and slope of the time series after the intervention.
 - $Y_t = \beta_0 + \beta_1 \text{time} + \beta_2 \text{intervention} + \beta_3 \text{time_after_intervention} + \epsilon_t$
 - Y_t : Outcome variable at time t
 - time : Continuous variable for time
 - intervention : Dummy variable (0 for pre-intervention, 1 for post-intervention)
 - $\text{time_after_intervention}$: Continuous variable for time since the intervention
- **Interpret Coefficients:** The coefficients will indicate the change in the outcome variable's level and trend after the intervention.

Protocol 4: Growth Curve Modeling

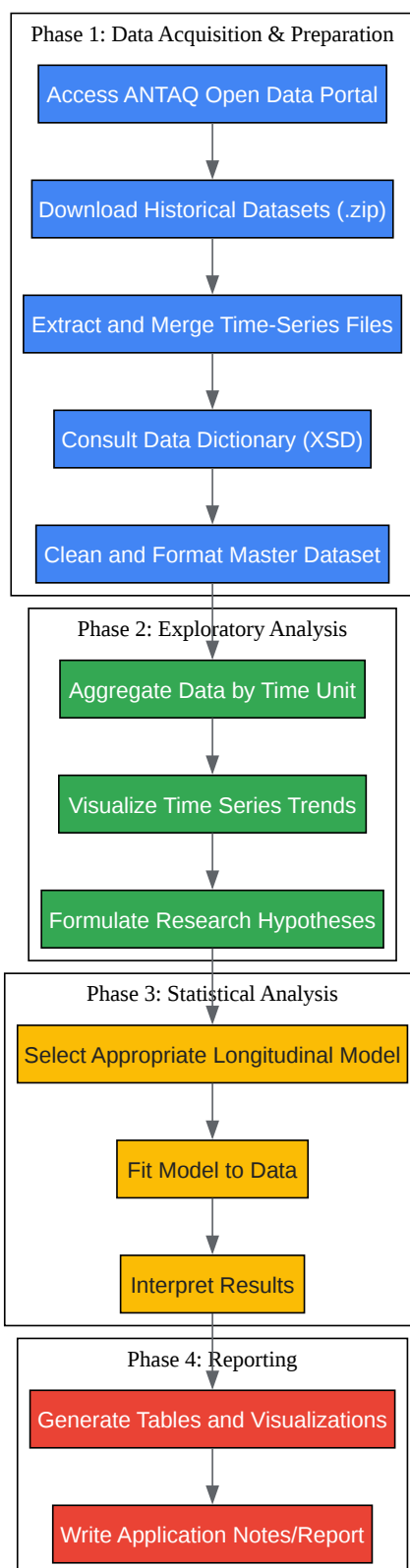
This technique is useful for modeling the trajectory of change over time for different groups (e.g., different ports or cargo types).

- **Structure Data for Growth Curve Analysis:** The data should be in a "long" format, with each row representing an observation at a specific time point for a given unit of analysis (e.g., a port).

- Fit a Multilevel Model: Use a multilevel (or mixed-effects) model to estimate individual growth trajectories and the average trajectory for the population.
 - Level 1 Model (within-individual change): $Y_{ti} = \pi_{0i} + \pi_{1i}(\text{time}_{ti}) + e_{ti}$
 - Level 2 Model (between-individual differences in change): $\pi_{0i} = \beta_{00} + r_{0i}$ and $\pi_{1i} = \beta_{10} + r_{1i}$
- Analyze Growth Parameters: The model will provide estimates of the average initial level (β_{00}), the average rate of change (β_{10}), and the variance in these parameters across the units of analysis.

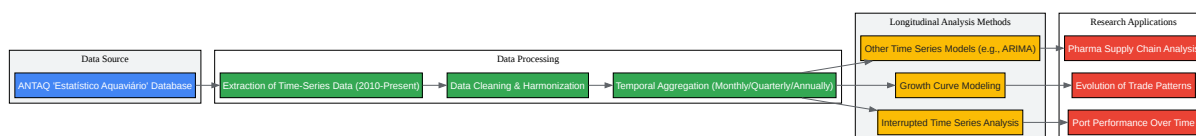
Visualization of Workflows and Logical Relationships

The following diagrams, created using the DOT language for Graphviz, illustrate the key workflows for conducting a longitudinal study with **ANTAQ**'s data.



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*Experimental workflow for longitudinal studies using **ANTAQ** data.*



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*Logical relationships in longitudinal analysis of **ANTAQ** data.*

Case Study: Longitudinal Analysis of Chemical Product Imports for the Pharmaceutical Sector

Objective: To analyze the trends in the maritime import of "chemical products" in Brazil over the last decade, identifying key ports and shifts in import patterns. This analysis can provide insights into the supply chain of precursors for the pharmaceutical industry.

Methodology:

- Data Acquisition: Download and merge the "Port Movement" datasets from **ANTAQ** for the period 2013-2023.
- Data Filtering: Filter the dataset to include only import operations (Natureza da Operação = 'Importação') and cargo classified as "Produtos Químicos" (or similar relevant classifications).
- Data Aggregation: Aggregate the total weight (in tons) of these chemical product imports by year and by port.
- Longitudinal Analysis:

- Overall Trend: Plot the total annual imports of chemical products to visualize the overall growth or decline over the decade.
- Port-Specific Trends: Use Growth Curve Modeling to analyze the import trajectories of the top 5 ports for chemical products. This will reveal if certain ports have seen a faster growth in these imports compared to others.
- Market Share Analysis: Calculate and plot the annual market share of each of the top 5 ports to identify shifts in the logistical importance of different entry points for chemical products.

Expected Outcomes: This study would reveal long-term trends in the import of chemical products, highlighting which ports are becoming more critical for the pharmaceutical supply chain. This information can be valuable for strategic sourcing, logistics planning, and supply chain risk assessment for drug development and manufacturing companies.

By following these protocols and utilizing the rich data available from **ANTAQ**, researchers can conduct robust longitudinal studies that contribute to a deeper understanding of the dynamics of the Brazilian maritime sector and its impact on various industries, including pharmaceuticals.

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Phone: (601) 213-4426
Email: info@benchchem.com